

(1-Benzylpiperidin-2-yl)methanol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1-Benzylpiperidin-2-yl)methanol

Cat. No.: B1271878

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **(1-Benzylpiperidin-2-yl)methanol**, a key intermediate in various synthetic applications. This document outlines its known physical characteristics, detailed experimental protocols for their determination, and a logical workflow for property analysis.

Core Physical Properties

(1-Benzylpiperidin-2-yl)methanol is a colorless to light yellow liquid at ambient temperature.

[1] A summary of its key physical properties is presented in the table below.

Physical Property	Value	Notes
Molecular Formula	C ₁₃ H ₁₉ NO	
Molecular Weight	205.30 g/mol	[2]
Boiling Point	134 °C at 0.15 mmHg	[1]
Density (Predicted)	1.056 ± 0.06 g/cm ³	[1]
Physical Form	Liquid	[2]
pKa (Predicted)	15.08 ± 0.10	[1]
Solubility	Insoluble in water; Soluble in most organic solvents.	Based on the properties of similar N-benzylpiperidine compounds.

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of **(1-Benzylpiperidin-2-yl)methanol** are provided below. These protocols are adapted from standard laboratory procedures for liquid organic compounds.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **(1-Benzylpiperidin-2-yl)methanol** is determined at reduced pressure to prevent decomposition at higher temperatures. A vacuum distillation apparatus is employed.

Apparatus:

- Round-bottom flask
- Claisen adapter
- Thermometer (with appropriate range)
- Vigreux column (short path)
- Condenser

- Receiving flask
- Vacuum pump
- Manometer
- Heating mantle with a magnetic stirrer
- Boiling chips or magnetic stir bar

Procedure:

- Place a magnetic stir bar or boiling chips into the round-bottom flask.
- Add approximately 10-15 mL of **(1-Benzylpiperidin-2-yl)methanol** to the flask.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed with vacuum grease.
- Position the thermometer bulb so that the top of the bulb is level with the side arm of the Claisen adapter leading to the condenser.
- Begin circulating cold water through the condenser.
- Turn on the magnetic stirrer to ensure smooth boiling.
- Gradually evacuate the system using the vacuum pump to the desired pressure (e.g., 0.15 mmHg), monitored by the manometer.
- Slowly heat the sample using the heating mantle.
- Record the temperature at which the liquid is actively boiling and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of liquid **(1-Benzylpiperidin-2-yl)methanol** can be accurately determined using a pycnometer or a graduated cylinder and a balance for a less precise measurement.

Apparatus:

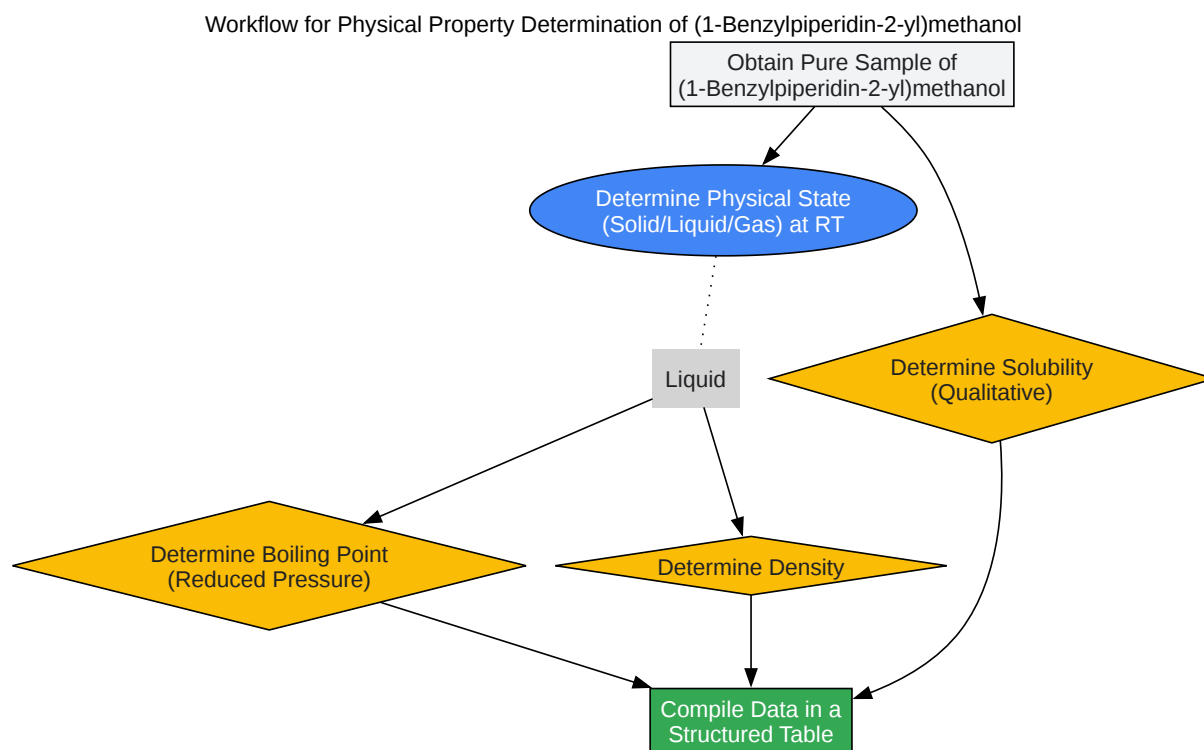
- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- Clean and thoroughly dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the pycnometer's calibration mark, ensuring no air bubbles are present.
- Dry the outside of the pycnometer and record its mass.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **(1-Benzylpiperidin-2-yl)methanol** and repeat steps 3-5.
- Calculate the density using the following formula: $\text{Density} = (\text{Mass of liquid}) / (\text{Volume of liquid})$
 $\text{Volume of liquid} = (\text{Mass of water}) / (\text{Density of water at the experimental temperature})$

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the characterization of the physical properties of **(1-Benzylpiperidin-2-yl)methanol**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rocketprops.readthedocs.io [rocketprops.readthedocs.io]
- 2. alnoor.edu.iq [alnoor.edu.iq]
- To cite this document: BenchChem. [(1-Benzylpiperidin-2-yl)methanol: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271878#1-benzylpiperidin-2-yl-methanol-physical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com